

Introduction: The Significance of Chlorinated Oxolanes

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Compound of Interest

Compound Name: 3-Chloro-2,4,5-trimethyloxolane

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Oxolane, formally known as tetrahydrofuran (THF), is a five-membered cyclic ether that serves as a foundational scaffold in organic chemistry and a widely used industrial solvent.^[1] The introduction of chlorine atoms onto this scaffold creates a class of compounds—chlorinated oxolane derivatives—with significantly altered physical and chemical properties. This modification is of profound interest to researchers, particularly in the field of drug development. Chlorine is a prevalent halogen in pharmaceuticals, with over 250 FDA-approved drugs containing at least one chlorine atom.^{[2][3]} Its inclusion can modulate a molecule's lipophilicity, metabolic stability, and binding affinity, making the study of chlorinated heterocycles a critical aspect of medicinal chemistry.^{[4][5]}

This guide provides an in-depth exploration of the core physical properties of chlorinated oxolane derivatives. It is designed for researchers, scientists, and drug development professionals, offering not just data, but a causal understanding of structure-property relationships and the validated experimental protocols used to determine them.

Part 1: Core Physicochemical Properties and Structure-Property Relationships

The substitution of hydrogen with chlorine, an atom of significantly greater mass and electronegativity, induces predictable yet nuanced changes in the physical characteristics of the oxolane ring. Understanding these shifts is paramount for predicting the behavior of these derivatives in both reaction vessels and biological systems.

Boiling Point

The boiling point of a liquid is governed by the strength of its intermolecular forces.

Unsubstituted THF has a boiling point of approximately 66 °C.^{[1][6][7][8]} The introduction of chlorine generally increases the boiling point. This is attributable to two primary factors:

- **Increased Molecular Weight:** Chlorine (atomic weight ≈ 35.45 amu) is much heavier than hydrogen (≈ 1.01 amu). This leads to stronger London dispersion forces, which are transient induced-dipole attractions that increase with the number of electrons and molecular size.
- **Enhanced Polarity:** The high electronegativity of chlorine creates a more significant dipole moment in the C-Cl bond, leading to stronger permanent dipole-dipole interactions between molecules.

For instance, 2-chlorotetrahydrofuran has a boiling point of 130.2 °C at 760 mmHg, and 2-(chloromethyl)oxolane boils between 150-151 °C, both substantially higher than the parent compound.^{[9][10]}

Density

Density is a measure of mass per unit volume. Chlorinated organic compounds are characteristically denser than their non-chlorinated analogs and often denser than water.^[11] This is a direct consequence of substituting a light hydrogen atom with a heavy chlorine atom without a proportional increase in molecular volume. Unsubstituted THF has a density of approximately 0.888 g/cm³ at 20-25 °C, making it less dense than water.^{[1][12]} In contrast, chlorinated derivatives like 2-chlorotetrahydrofuran and 2-(chloromethyl)oxolane have reported densities of 1.13 g/cm³ and 1.11 g/mL, respectively, causing them to sink in water.^{[9][10]}

Solubility

Solubility behavior is dictated by the principle of "like dissolves like." The polarity of the solvent versus the solute determines the extent of miscibility.

- **Aqueous Solubility:** THF itself is miscible with water due to the ability of its ether oxygen to act as a hydrogen bond acceptor.[1][13] However, the introduction of chlorine generally decreases aqueous solubility.[11][14] The chlorine atom adds a significant nonpolar, hydrophobic character to the molecule, increasing its overall lipophilicity.[4]
- **Organic Solvent Solubility:** Chlorinated oxolanes typically exhibit good solubility in a wide range of organic solvents. Their inherent polarity from the ether linkage, combined with the characteristics imparted by the C-Cl bond, allows them to dissolve well in both nonpolar (e.g., hexanes) and polar aprotic solvents (e.g., dichloromethane, ethyl acetate).[15][16]

Data Summary: Physical Properties

The following table summarizes key quantitative physical data for representative oxolane derivatives, providing a clear comparison.

Compound	Molecular Formula	Boiling Point (°C)	Density (g/cm ³)	Refractive Index (n ^{20/D})
Oxolane (THF)	C ₄ H ₈ O	66[1]	~0.888[1][12]	~1.407[1]
2-Chlorotetrahydrofuran	C ₄ H ₇ ClO	130.2[9]	1.13[9]	1.445[9]
2-(Chloromethyl)oxolane	C ₅ H ₉ ClO	150-151[10]	1.11[10]	1.455[10]

Part 2: Spectroscopic and Structural Characterization

Accurate determination of a molecule's structure is the bedrock of chemical research. Spectroscopic techniques provide the necessary insights to confirm identity, assess purity, and elucidate the precise arrangement of atoms. For chlorinated oxolanes, each technique offers unique and diagnostic information.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is arguably the most powerful tool for structural elucidation of organic molecules.

- ^1H NMR: Protons on carbons adjacent to the ether oxygen and the chlorine atom (α -protons) are significantly deshielded due to the inductive effect of these electronegative atoms. Their signals will appear further downfield (at a higher ppm value) compared to the other ring protons.[\[17\]](#)
- ^{13}C NMR: Similarly, the carbon atoms directly bonded to oxygen and chlorine will exhibit downfield chemical shifts in the ^{13}C NMR spectrum.
- Causality: The choice of NMR solvent is critical; deuterated chloroform (CDCl_3) is common for its excellent solubilizing power for such compounds. The addition of a small amount of tetramethylsilane (TMS) provides a zero-point reference for accurate chemical shift determination.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify functional groups present in a molecule by measuring the absorption of infrared radiation at specific vibrational frequencies.

- C-O-C Stretch: A strong, characteristic absorption band for the cyclic ether linkage will be prominent, typically in the $1050\text{-}1150\text{ cm}^{-1}$ region.
- C-Cl Stretch: A band in the $600\text{-}800\text{ cm}^{-1}$ region is indicative of the carbon-chlorine bond. Its exact position can give clues about the substitution pattern.
- C-H Stretch: Bands just below 3000 cm^{-1} corresponding to sp^3 C-H stretches will also be present.

Mass Spectrometry (MS)

MS provides information about the mass-to-charge ratio of a molecule and its fragments, confirming the molecular weight and offering structural clues.

- Isotopic Pattern: The most definitive feature for a chlorinated compound is its isotopic signature. Chlorine has two stable isotopes, ^{35}Cl and ^{37}Cl , in a natural abundance ratio of approximately 3:1. This results in two molecular ion peaks (M^+ and $\text{M}+2$) with a

corresponding ~3:1 intensity ratio, which is a clear and unambiguous confirmation of the presence of a single chlorine atom.

- Fragmentation: The oxolane ring can undergo characteristic fragmentation patterns, such as alpha-cleavage adjacent to the ether oxygen, which helps in piecing together the molecular structure.

Part 3: Experimental Methodologies: A Practical Guide

The trustworthiness of physical property data hinges on the rigor of the experimental methods used. The following protocols are foundational, self-validating systems for characterizing novel chlorinated oxolane derivatives at a laboratory scale.

Protocol 1: Boiling Point Determination (Micro-scale via Siwoloboff Method)

- Rationale: This method is ideal for research settings where sample quantities are often limited. It relies on observing the temperature at which the vapor pressure of a small liquid sample equals the ambient pressure.
- Methodology:
 - Preparation: Seal one end of a 5 cm piece of capillary tubing with a flame to create a fusion tube.
 - Sample Addition: Add 0.5 mL of the chlorinated oxolane derivative to a Thiele tube or a similar melting point apparatus tube.
 - Assembly: Place the fusion tube, open-end down, into the Thiele tube containing the sample. Attach a calibrated thermometer so that its bulb is level with the sample.
 - Heating: Gently heat the apparatus. As the temperature rises, a stream of bubbles will emerge from the inverted fusion tube.
 - Observation: Carefully regulate the heating to find the temperature at which the bubble stream just ceases and the liquid begins to enter the fusion tube. This temperature is the

boiling point.

- Validation: Repeat the measurement twice. The readings should be within 1 °C for a pure sample.

Protocol 2: Density Measurement (via Pycnometer)

- Rationale: A pycnometer is a flask with a precise, known volume. By weighing it empty, filled with water, and filled with the sample liquid, the density of the sample can be calculated with high accuracy. Temperature control is critical as density is temperature-dependent.
- Methodology:
 - Calibration: Thoroughly clean and dry a pycnometer of known volume (e.g., 5 mL). Weigh it accurately on an analytical balance (m_1).
 - Water Mass: Fill the pycnometer with deionized water of a known temperature (e.g., 20.0 °C) and weigh it again (m_2). The mass of the water is ($m_2 - m_1$). The exact volume (V) can be confirmed by dividing this mass by the known density of water at that temperature.
 - Sample Mass: Empty, clean, and thoroughly dry the pycnometer. Fill it with the chlorinated oxolane sample at the same temperature (20.0 °C) and weigh it (m_3).
 - Calculation: The mass of the sample is ($m_3 - m_1$). The density (ρ) is calculated as: $\rho = (m_3 - m_1) / V$.
 - Validation: Ensure the temperature of the water and the sample are identical during measurements. Perform the determination in triplicate to ensure reproducibility.

Protocol 3: Spectroscopic Sample Preparation

- Rationale: Proper sample preparation is essential to obtain high-quality, artifact-free spectra. The method varies depending on the technique.
- Methodology:
 - NMR Spectroscopy: Dissolve 5-10 mg of the chlorinated oxolane derivative in ~0.7 mL of a deuterated solvent (e.g., CDCl_3) in a standard 5 mm NMR tube. Add a drop of TMS as

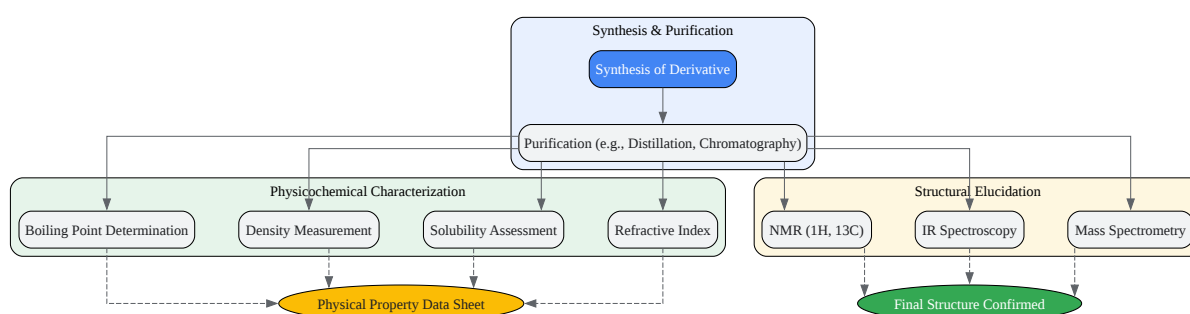
an internal standard.

- IR Spectroscopy (Neat Liquid): Place one drop of the neat liquid sample between two salt (NaCl or KBr) plates. Assemble the plates in the spectrometer's sample holder. This method is fast and avoids solvent interference.
- Mass Spectrometry (EI/CI): For volatile derivatives, a direct injection or GC-MS approach is used. Dissolve a small amount (<1 mg) in a volatile solvent like dichloromethane or methanol to make a dilute solution (~100 µg/mL). Inject a microliter volume into the instrument.

Part 4: Visualization of Workflows and Relationships

Diagrams provide a clear, at-a-glance understanding of complex processes and concepts.

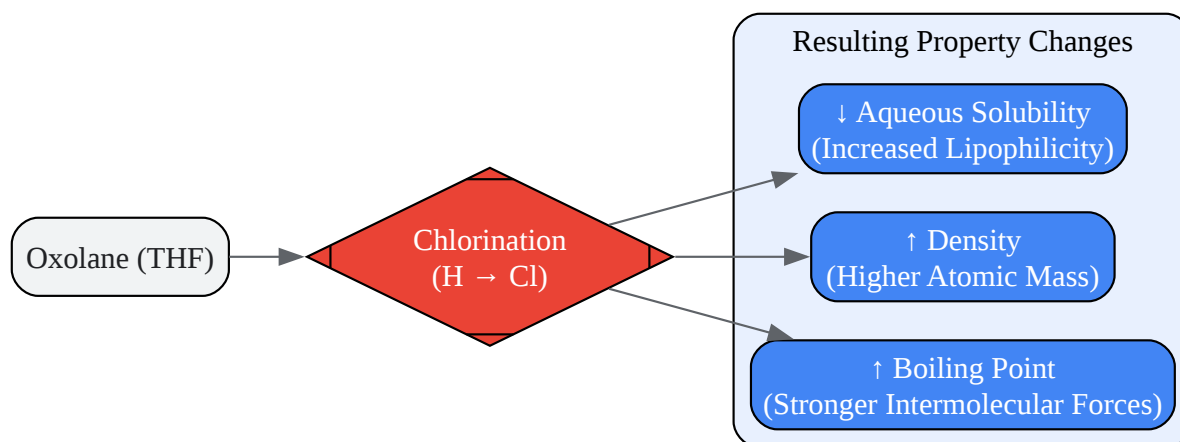
Workflow for Characterization of a Novel Chlorinated Oxolane



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Caption: Workflow for the synthesis and characterization of a new derivative.

Impact of Chlorination on Physical Properties



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Caption: The effect of chlorine substitution on key physical properties.

Conclusion

The physical properties of chlorinated oxolane derivatives are a direct consequence of the fundamental principles of chemical structure and intermolecular forces. The addition of chlorine predictably increases boiling point and density while generally reducing aqueous solubility. These characteristics are not merely academic data points; they are critical parameters that influence a compound's utility as a synthetic intermediate, its behavior in purification processes, and its potential as a pharmacophore in drug design. A thorough characterization, using the validated experimental and spectroscopic methods outlined in this guide, is essential for any researcher working with this important class of molecules.

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